

# Technical Guide: Material Safety Data Sheet for 2-(4-Bromophenoxy)tetrahydropyran

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## Compound of Interest

**Compound Name:** 2-(4-Bromophenoxy)tetrahydro-  
2H-pyran

**Cat. No.:** B1275125

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the material safety, handling, and synthesis of 2-(4-Bromophenoxy)tetrahydropyran. The information is intended to support safe laboratory practices and inform research and development activities.

## Chemical Identification and Properties

This section summarizes the key physical and chemical properties of 2-(4-Bromophenoxy)tetrahydropyran.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>13</sub> BrO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	257.12 g/mol	<a href="#">[1]</a>
CAS Number	36603-49-3	
Appearance	White to off-white solid, crystals, or powder	<a href="#">[2]</a>
Melting Point	56-58 °C	<a href="#">[3]</a>
Boiling Point	109 °C at 0.26 Torr	<a href="#">[3]</a>
Solubility	Slightly soluble in water.	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Density	1.403 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[3]</a>
Storage Temperature	2-8°C	<a href="#">[3]</a>

## Hazard Identification and Safety Precautions

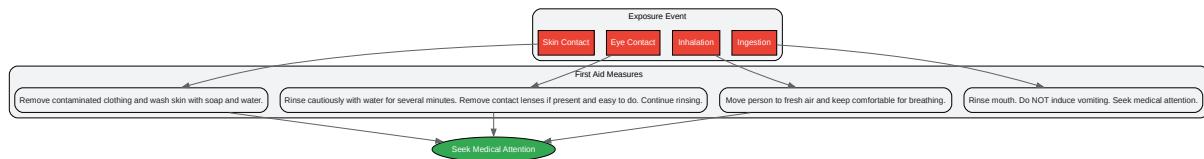
2-(4-Bromophenoxy)tetrahydropyran is classified as a hazardous substance. Adherence to safety protocols is crucial when handling this chemical.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation	GHS07	Warning	H315 - Causes skin irritation.
Eye Irritation	GHS07	Warning	H319 - Causes serious eye irritation.
Specific target organ toxicity — single exposure (Respiratory tract irritation)	GHS07	Warning	H335 - May cause respiratory irritation.

Precautionary Statements:

- Prevention:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.
- Response:
  - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
  - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Emergency Response Protocol



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Caption: Emergency first aid procedures for exposure to 2-(4-Bromophenoxy)tetrahydropyran.

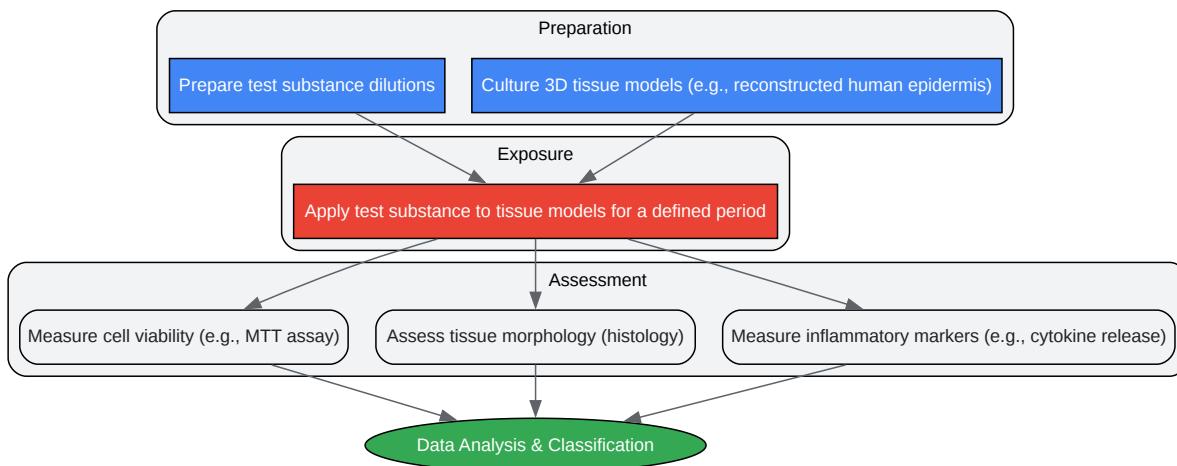
## Toxicological Information

Detailed toxicological studies for 2-(4-Bromophenoxy)tetrahydropyran have not been extensively reported. The available information is primarily based on hazard classifications from Safety Data Sheets.

Toxicity Endpoint	Data
Acute Oral Toxicity	No data available.
Acute Dermal Toxicity	No data available.
Acute Inhalation Toxicity	No data available.
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye irritation.
Respiratory or Skin Sensitization	No data available.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC, NTP, or OSHA.
Reproductive Toxicity	No data available.
Specific Target Organ Toxicity - Single Exposure	May cause respiratory irritation.
Specific Target Organ Toxicity - Repeated Exposure	No data available.
Aspiration Hazard	No data available.

## Generalized In-Vitro Irritation Testing Workflow

While specific data for this compound is lacking, the following diagram illustrates a general workflow for assessing skin and eye irritation potential using in-vitro methods.



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Caption: Generalized workflow for in-vitro skin and eye irritation testing.

## Experimental Protocols

### Synthesis of 2-(4-Bromophenoxy)tetrahydropyran

This protocol describes a general method for the synthesis of 2-(4-Bromophenoxy)tetrahydropyran from 4-bromophenol and 3,4-dihydro-2H-pyran.

#### Materials:

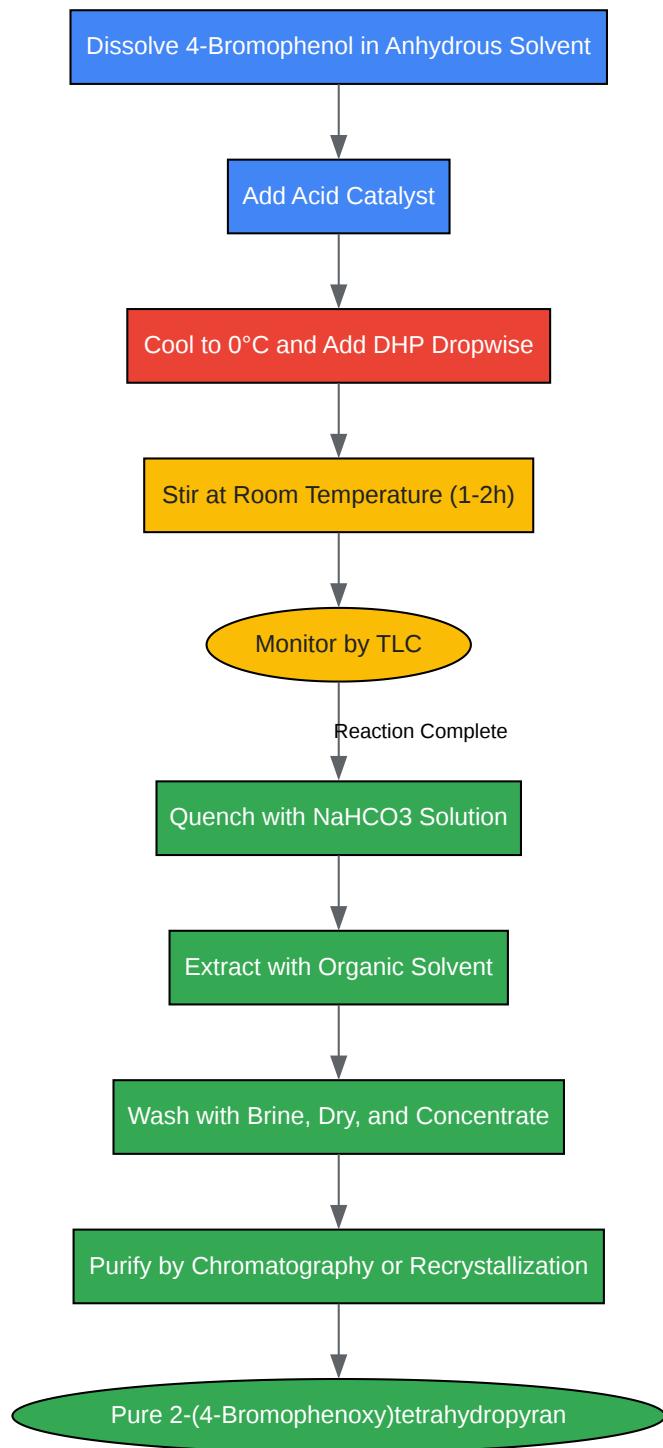
- 4-Bromophenol
- 3,4-Dihydro-2H-pyran (DHP)
- Acid catalyst (e.g., p-toluenesulfonic acid monohydrate, pyridinium p-toluenesulfonate)
- Anhydrous solvent (e.g., dichloromethane, tetrahydrofuran)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

- Rotary evaporator
- Standard laboratory glassware and magnetic stirrer

**Procedure:**

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a drying tube, dissolve 4-bromophenol in the anhydrous solvent.
- Catalyst Addition: Add a catalytic amount of the acid catalyst to the solution.
- DHP Addition: Cool the mixture in an ice bath (0 °C). Slowly add 3,4-dihydro-2H-pyran dropwise to the stirred solution. The reaction is exothermic.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 1-2 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: Upon completion, quench the reaction by adding saturated sodium bicarbonate solution. Transfer the mixture to a separatory funnel and extract with the organic solvent.
- Purification: Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Isolation: The crude product can be further purified by column chromatography on silica gel or by recrystallization to yield pure 2-(4-Bromophenoxy)tetrahydropyran.

## Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of 2-(4-Bromophenoxy)tetrahydropyran.

## Handling and Storage

Proper handling and storage are essential to maintain the chemical's integrity and ensure laboratory safety.

- Handling:

- Work in a well-ventilated area or under a fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust or vapors.
- Keep away from heat, sparks, and open flames.

- Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is 2-8°C.[3]
- Store away from incompatible materials such as strong oxidizing agents.

## Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Contain the spill using inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable container for disposal.
- Clean the affected area thoroughly.
- Do not allow the material to enter drains or waterways.

## Disposal Considerations

Dispose of 2-(4-Bromophenoxy)tetrahydropyran and its containers in accordance with local, regional, and national regulations. Contact a licensed professional waste disposal service.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)